

Physicochemical Data of Benzene, (hexyloxy)-

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Benzene, (hexyloxy)-

Cat. No.: B074731

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"Benzene, (hexyloxy)-" (CAS No. 1132-66-7) is an organic compound with the molecular formula $C_{12}H_{18}O$ ^[1]. It is characterized as a colorless liquid with a faint floral scent, soluble in most organic solvents but not in water^[2]. The following table summarizes its key quantitative data.

| Property | Value | Pressure / Conditions | Source |
|--------------------------|-------------------------|---|--------------------------------------|
| Boiling Point | 240 °C | 760 mmHg | Experimental ^{[1][3][4]} |
| 245 °C | Not Specified | Experimental ^[5] | Experimental ^{[1][2][3][4]} |
| 523.06 K (249.91 °C) | Not Applicable | Calculated (Joback method) ^[6] | |
| Melting Point | -19 °C | Not Applicable | Experimental ^{[1][2][3][4]} |
| Density | 0.909 g/cm ³ | Not Specified | Experimental ^{[1][3][4]} |
| 0.9174 g/cm ³ | Not Specified | Experimental ^[2] | Experimental ^{[1][3][4]} |
| Flash Point | 92.4 °C | Not Specified | |
| Refractive Index | 1.484 | Not Specified | Experimental ^{[3][4]} |
| 1.4921 | Not Specified | Estimated ^{[1][2]} | Experimental ^{[1][2]} |
| Vapor Pressure | 0.0602 mmHg | 25 °C | |

Experimental Protocols for Boiling Point Determination

The determination of a compound's boiling point is a critical laboratory procedure for its identification and characterization. The following are standard methodologies that can be employed to accurately measure the boiling point of a liquid such as **Benzene, (hexyloxy)-**.

Thiele Tube Method

This method is particularly advantageous when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube (e.g., a Durham tube), a capillary tube (sealed at one end), a rubber band or wire for attachment, and a heat source (Bunsen burner or heating mantle).
- Procedure:
 - A small quantity (about 0.5 mL) of **Benzene, (hexyloxy)-** is placed into the small test tube.
 - The capillary tube is inverted (open end down) and placed into the sample.
 - The test tube assembly is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The entire setup is placed in the Thiele tube, which is filled with a high-boiling point oil (e.g., mineral oil or silicone oil).
 - The side arm of the Thiele tube is gently heated, allowing the oil to circulate and heat the sample uniformly.
 - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample has overcome the atmospheric pressure.

- The heat source is then removed. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube[7].

Distillation Method

If a larger quantity of the substance is available and purification is also desired, a simple distillation can be used to determine the boiling point.

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer with an adapter, boiling chips or a magnetic stir bar, and a heat source.
- Procedure:
 - A sample of at least 5 mL of **Benzene, (hexyloxy)-** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling[7].
 - The distillation apparatus is assembled. The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
 - The sample is heated to boiling. The vapor will rise, surround the thermometer bulb, and then pass into the condenser where it will liquefy and be collected in the receiving flask.
 - The temperature is monitored throughout the distillation. The boiling point is the stable temperature reading on the thermometer when the liquid is actively distilling and condensing[7].
 - The atmospheric pressure should be recorded as it affects the boiling point.

Synthesis of Benzene, (hexyloxy)-: A Conceptual Workflow

Alkyl phenyl ethers, such as **Benzene, (hexyloxy)-**, are commonly synthesized via the Williamson ether synthesis. This reaction involves the reaction of a phenoxide with a primary alkyl halide. The following diagram illustrates the conceptual workflow for the synthesis of **Benzene, (hexyloxy)-**.

Caption: Williamson Ether Synthesis of **Benzene, (hexyloxy)-**.

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- To cite this document: BenchChem. [Physicochemical Data of Benzene, (hexyloxy)-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074731#boiling-point-of-benzene-hexyloxy]

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